

Comprehensive Spectroscopic Profiling of 4-(Methoxymethyl)-4-methylpiperidine: A Technical Whitepaper

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Compound of Interest

Compound Name: 4-(Methoxymethyl)-4-methylpiperidine
CAS No.: 774224-63-4
Cat. No.: B3386921

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Executive Summary & Structural Rationale

As a Senior Application Scientist, I frequently encounter 4,4-disubstituted piperidines in modern drug discovery workflows. Compounds like **4-(methoxymethyl)-4-methylpiperidine** (CAS: 774224-63-4, MW: 143.23 g/mol) are highly valued for introducing sp³-rich, metabolically stable pharmacophores into drug candidates.

To achieve definitive structural elucidation, we must dissect the molecule into three distinct micro-environments:

- The Secondary Amine (Piperidine Ring): Dictates the basicity and primary ionization pathway.
- The Quaternary Carbon (C4): Acts as an insulating node that simplifies spin-spin coupling.

- The Ether Linkage (Methoxymethyl Group): Provides highly diagnostic vibrational and electronic deshielding signatures.

This guide outlines the causality behind the spectroscopic behavior of this compound and provides self-validating protocols for rigorous analytical characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy Causality in Spin-System Isolation

The predictive power of NMR for this molecule lies in the quaternary nature of the C4 carbon. Because C4 lacks protons, it acts as a magnetic boundary. This isolation prevents vicinal spin-spin coupling ($3J$) between the piperidine ring protons and the substituents at C4.

Consequently, the methylene protons of the methoxymethyl group ($-\text{CH}_2\text{-O-}$) and the C4-methyl group ($-\text{CH}_3$) collapse into sharp, highly diagnostic singlets[1].

Furthermore, the electronegative oxygen atom of the ether linkage strongly deshields the adjacent protons and carbons through inductive withdrawal, pushing the $-\text{CH}_2\text{-O-}$ carbon resonance downfield to approximately 78 ppm[1]. The piperidine ring protons at C2/C6 and C3/C5 exhibit complex multiplets due to axial-equatorial geminal ($2J$) and vicinal ($3J$) couplings[2].

Quantitative Data: NMR Assignments

Table 1: Predicted ^1H and ^{13}C NMR Assignments (CDCl_3 , 298 K)

Nucleus	Chemical Shift (ppm)	Multiplicity	Integration	Assignment & Causality
^1H	~3.30	Singlet	3H	-OCH ₃ : Deshielded by direct oxygen attachment.
^1H	~3.20	Singlet	2H	-CH ₂ -O-: Isolated by quaternary C4 center.
^1H	~2.80 - 3.00	Multiplet	4H	C2, C6: Deshielded by adjacent electronegative nitrogen.
^1H	~1.50 - 2.00	Broad Singlet	1H	N-H: Broadened by quadrupolar relaxation; exchanges with D ₂ O.
^1H	~1.40 - 1.60	Multiplet	4H	C3, C5: Aliphatic ring protons.
^1H	~1.00	Singlet	3H	C4-CH ₃ : Shielded aliphatic environment; isolated spin.
^{13}C	~78.0	-	-	-CH ₂ -O-: Strongly deshielded by oxygen induction.
^{13}C	~59.0	-	-	-OCH ₃ : Standard methoxy carbon

shift.

^{13}C	~42.0	-	-	C2, C6: Adjacent to secondary amine.
^{13}C	~35.0	-	-	C3, C5: Aliphatic ring carbons.
^{13}C	~33.0	-	-	C4: Quaternary center.
^{13}C	~22.0	-	-	C4-CH ₃ : Aliphatic methyl carbon.

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy acts as an orthogonal validation system. The absence of a carbonyl stretch (typically $\sim 1700\text{ cm}^{-1}$) combined with the presence of a strong ether stretch confirms the functional group integrity. The asymmetric C-O-C stretching vibration is highly diagnostic, presenting as a strong band near $1100\text{-}1150\text{ cm}^{-1}$, directly confirming the methoxymethyl ether linkage[3].

Table 2: Key FT-IR Absorptions

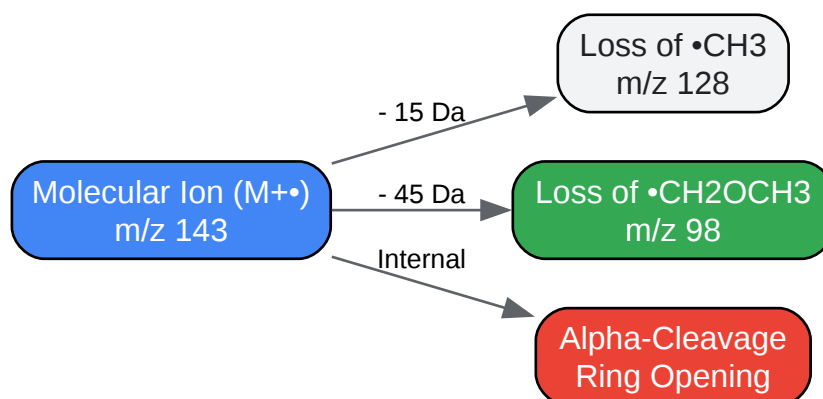
Wavenumber (cm ⁻¹)	Intensity	Functional Group	Vibrational Mode
~3300	Medium, Broad	Secondary Amine	N-H Stretch
~2850 - 2960	Strong	Aliphatic Chain	C-H Asymmetric/Symmetric Stretch
~1450	Medium	Aliphatic Chain	C-H Bending (Scissoring)
~1100 - 1150	Strong	Aliphatic Ether	C-O-C Asymmetric Stretch

Mass Spectrometry & Fragmentation Dynamics

Ionization Causality

The basic secondary amine of the piperidine ring ($pK_a \sim 10-11$) dictates the ionization strategy. In positive Electrospray Ionization (ESI+), the nitrogen readily accepts a proton, yielding a dominant, stable pseudo-molecular ion $[M+H]^+$ at m/z 144.2[1].

Under 70 eV Electron Ionization (EI-MS), the molecular ion ($M^{+\bullet}$) at m/z 143 undergoes predictable fragmentation driven by the stability of the resulting carbocations. The quaternary C4 center is a prime site for alpha-cleavage.



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Mass Spectrometry (EI) Fragmentation Pathways of **4-(Methoxymethyl)-4-methylpiperidine**.

Standardized Analytical Workflows

To ensure absolute trustworthiness, every analytical protocol must be a self-validating system. The following methodologies incorporate internal standards and background checks to eliminate false positives.

NMR Sample Preparation and Acquisition

- Self-Validating Preparation: Dissolve 10-15 mg of the analyte in 0.6 mL of high-purity deuterated chloroform ($CDCl_3$). Crucially, ensure the solvent contains 0.03% v/v Tetramethylsilane (TMS). The TMS peak at exactly 0.00 ppm acts as the internal self-validation standard for chemical shift calibration[3].

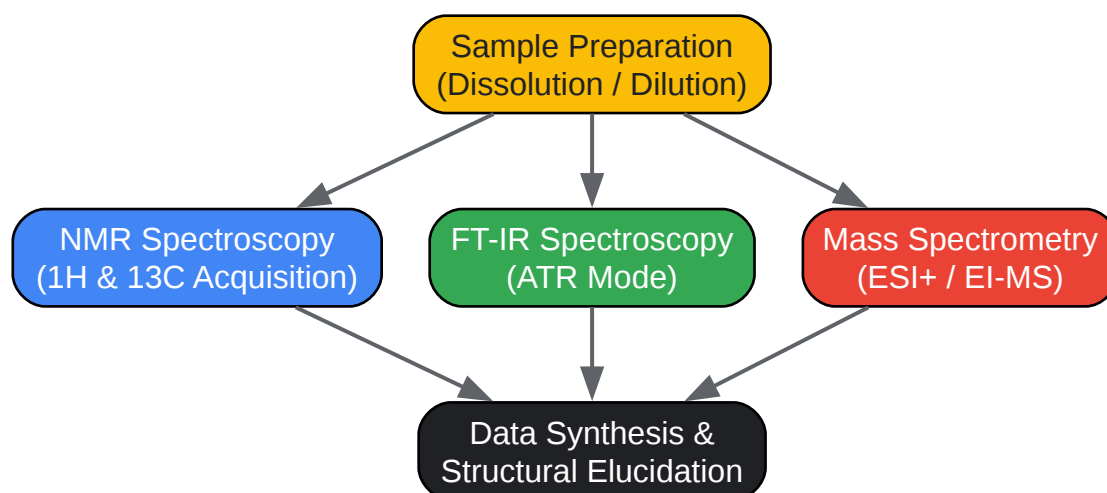
- Instrument Parameters:
 - ^1H NMR: Acquire on a 400 MHz spectrometer using a standard single-pulse sequence (zg30). Use 16 scans with a 2-second relaxation delay to ensure complete longitudinal relaxation (T_1) of the isolated methyl protons[2].
 - ^{13}C NMR: Acquire at 100 MHz using a proton-decoupled sequence (zgpg30). Increase scans to ≥ 1024 due to the low natural abundance of ^{13}C and the long relaxation time of the quaternary C4 carbon[3].

FT-IR (ATR Mode) Protocol

- Background Validation: Before sample introduction, record a background spectrum of the clean, empty Attenuated Total Reflectance (ATR) crystal (diamond or ZnSe). This ensures atmospheric CO_2 and water vapor are digitally subtracted from the final data[3].
- Acquisition: Apply the neat sample directly to the crystal. Acquire 32 scans from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} .

LC-MS Protocol

- Matrix Design: Dilute the sample to 1 $\mu\text{g/mL}$ in LC-MS grade Methanol/Water (50:50). Add 0.1% Formic Acid. The formic acid acts as a proton donor, causally driving the equilibrium toward the $[\text{M}+\text{H}]^+$ state for maximum ESI+ sensitivity[1].
- Acquisition: Inject 1 μL into the ESI source operating in positive mode (capillary voltage 3.0 kV, desolvation temperature 350°C). Scan from m/z 50 to 300.



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Standardized multi-modal spectroscopic workflow for structural validation.

References

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